

# Application Notes: Nonanoic-D17 Acid for Tracing Fatty Acid Metabolism

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## Compound of Interest

Compound Name: Nonanoic-D17 acid

Cat. No.: B592562

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## Introduction

**Nonanoic-D17 acid** (d17-pelargonic acid) is a stable isotope-labeled saturated fatty acid containing seventeen deuterium atoms. This heavy labeling makes it an exceptional tracer for investigating the dynamics of fatty acid metabolism in both in vitro and in vivo models. As a medium-chain fatty acid (MCFA), it is readily absorbed and metabolized, providing insights into several key metabolic pathways. The use of stable isotopes like deuterium avoids the safety and disposal concerns associated with radioactive isotopes, while its chemical similarity to endogenous nonanoic acid ensures it follows the same metabolic routes. By employing mass spectrometry, researchers can precisely track the incorporation of deuterium into various downstream metabolites, allowing for the accurate quantification of metabolic fluxes.

## Key Applications in Metabolic Research:

- Fatty Acid  $\beta$ -Oxidation:** Nonanoic acid is readily taken up by mitochondria and undergoes  $\beta$ -oxidation. Tracing with **Nonanoic-D17 acid** allows for the quantification of  $\beta$ -oxidation rates and helps to assess the capacity and regulation of this pathway, which is crucial in studying metabolic diseases like non-alcoholic fatty liver disease (NAFLD) and diabetes.
- Tricarboxylic Acid (TCA) Cycle Flux:** The  $\beta$ -oxidation of odd-chain fatty acids like nonanoic acid yields acetyl-CoA and propionyl-CoA. The deuterated acetyl-CoA generated from **Nonanoic-D17 acid** enters the TCA cycle. Tracking the deuterium label in TCA cycle intermediates provides a quantitative measure of the contribution of fatty acid oxidation to cellular energy production.

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